

An In-depth Technical Guide to the Physicochemical Properties of Isobutyl Phenylacetate

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Compound of Interest

Compound Name: *Isobutyl phenylacetate*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physicochemical properties of **isobutyl phenylacetate**, an aromatic ester valued for its applications in the fragrance, flavor, and pharmaceutical industries.^{[1][2]} The information is presented to support research and development activities, offering detailed data, experimental methodologies, and process visualizations.

Chemical Identity and Structure

- IUPAC Name: 2-methylpropyl 2-phenylacetate
- Synonyms: Isobutyl 2-phenylacetate, Benzeneacetic acid, 2-methylpropyl ester, Phenylacetic acid, isobutyl ester^{[3][4]}
- CAS Number: 102-13-6^[5]
- FEMA Number: 2210^[5]
- Molecular Formula: C₁₂H₁₆O₂^{[1][5]}
- Molecular Weight: 192.25 g/mol ^{[1][4]}

- Chemical Structure:

- SMILES: CC(C)COC(=O)CC1=CC=CC=C1[3][4]
- InChI Key: RJASFPFZACBKBE-UHFFFAOYSA-N[3]

Quantitative Physicochemical Data

The key physicochemical properties of **isobutyl phenylacetate** are summarized in the table below. These values have been compiled from various sources to provide a comparative reference.

Property	Value	Conditions	Reference(s)
Physical Description	Colorless to pale yellow liquid	Room Temperature	[1][3][6]
Odor Profile	Sweet, honey, floral, musky, rose	-	[2][3][5]
Boiling Point	247 - 253 °C	@ 760 mm Hg	[1][2][3][4][6]
Density	0.980 - 0.990 g/mL	@ 20-25 °C	[1][3][5][6][7]
Refractive Index (n_D)	1.486 - 1.488	@ 20 °C	[1][3][5]
Flash Point	113 - 116 °C	Closed Cup	[5][6]
Vapor Pressure	0.0107 hPa	@ 20 °C (estimated)	[4]
logP (o/w)	3.2	-	[4][8]
Water Solubility	93 mg/L	@ 20 °C	[3][4][8]
Solubility in Ethanol	663.2 g/L	@ 25 °C	[4]
Other Solubilities	Soluble in most fixed oils and organic solvents; insoluble in glycerol and propylene glycol.[2][3][6]	-	[2][3][6]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties and for the synthesis of **isobutyl phenylacetate** are outlined below.

Synthesis via Fischer Esterification

Isobutyl phenylacetate is commonly prepared by the acid-catalyzed esterification of phenylacetic acid with isobutyl alcohol.[\[2\]](#)

Materials:

- Phenylacetic acid
- Isobutyl alcohol
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Apparatus: Round-bottomed flask, reflux condenser, heating mantle, separatory funnel, distillation setup.

Procedure:

- Combine equimolar amounts of phenylacetic acid and a slight excess of isobutyl alcohol in a round-bottomed flask.
- Slowly add a catalytic amount of concentrated sulfuric acid while swirling.
- Attach a reflux condenser and heat the mixture to reflux for several hours to drive the reaction to completion.[\[9\]](#)
- After cooling, transfer the mixture to a separatory funnel and wash with water to remove excess alcohol and sulfuric acid.

- Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution until effervescence ceases.
- Wash again with water and then with brine to remove residual salts.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude ester by fractional distillation under reduced pressure to obtain pure **isobutyl phenylacetate**.[\[9\]](#)[\[10\]](#)

Boiling Point Determination (Capillary Method)

The boiling point is determined using the Thiele tube or a similar micro boiling point apparatus. [\[11\]](#)

Materials:

- **Isobutyl phenylacetate** sample
- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (Thiele tube with high-boiling oil, or a sand bath)[\[11\]](#)

Procedure:

- Attach a small test tube containing 0.5-1 mL of **isobutyl phenylacetate** to a thermometer using a rubber band.
- Place a capillary tube, with its open end downwards, into the liquid sample.[\[11\]](#)
- Immerse the assembly into a Thiele tube filled with mineral oil, ensuring the sample is below the oil level.

- Heat the side arm of the Thiele tube gently and uniformly.[\[11\]](#)
- As the temperature rises, air trapped in the capillary tube will escape. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tip.[\[11\]](#) [\[12\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[11\]](#)[\[13\]](#) Record this temperature.

Refractive Index Measurement

The refractive index is a measure of how light propagates through the substance and is a key indicator of purity. It is measured using an Abbe refractometer.

Materials:

- **Isobutyl phenylacetate** sample
- Abbe refractometer
- Constant temperature water bath (e.g., at 20°C)
- Dropper
- Soft tissue paper and ethanol or acetone for cleaning

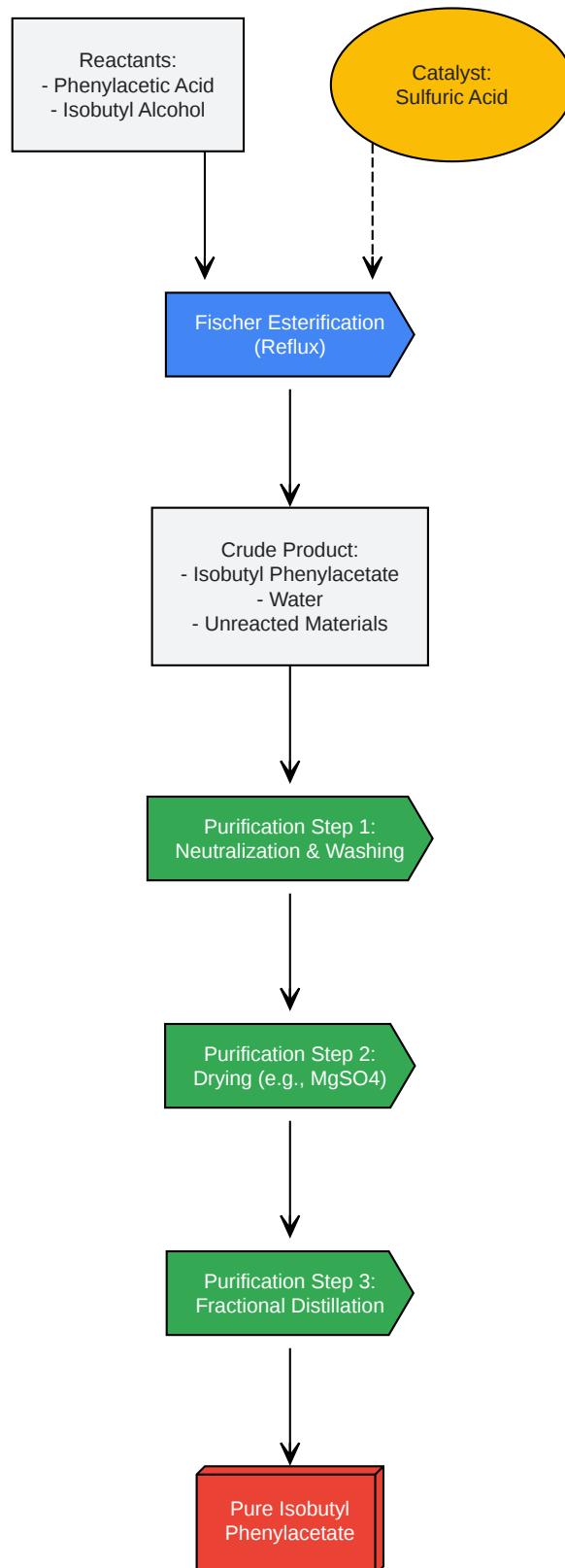
Procedure:

- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Ensure the prism surface is clean and dry.
- Using a dropper, apply 2-3 drops of the **isobutyl phenylacetate** sample onto the surface of the lower prism.
- Close the prisms firmly. The liquid should spread to form a thin, uniform film.

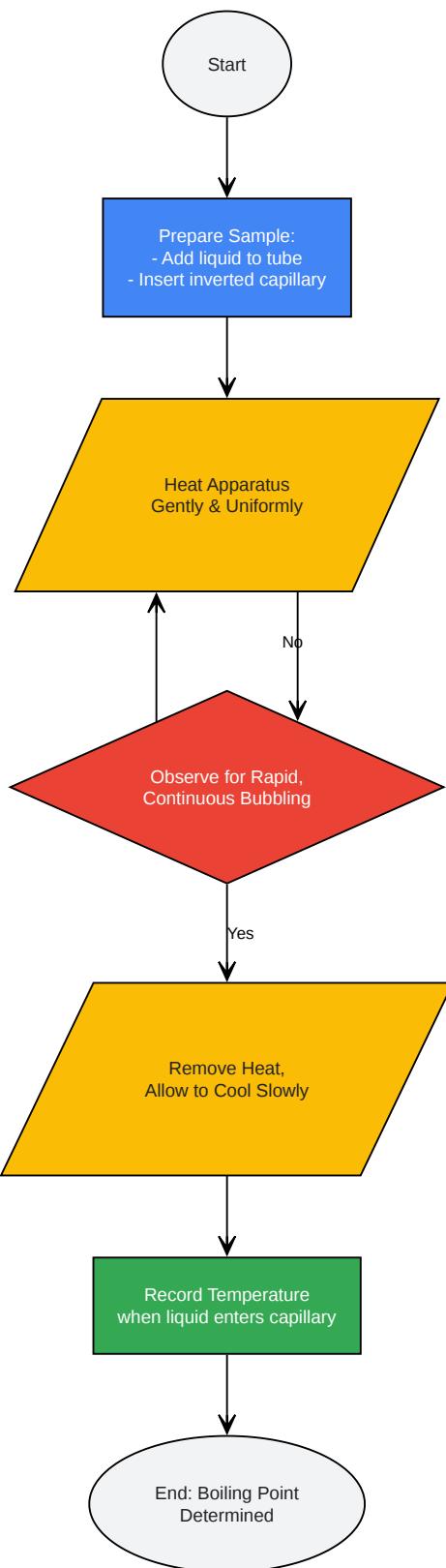
- Allow a few moments for the sample to reach thermal equilibrium with the instrument, which is maintained at a constant temperature (typically 20°C) by the circulating water bath.
- Look through the eyepiece and turn the adjustment knob until the boundary line (the line separating the light and dark fields) becomes sharp and clear.
- Adjust the compensator to remove any color fringes from the boundary line.
- Align the sharp boundary line precisely with the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.

Visualized Workflows

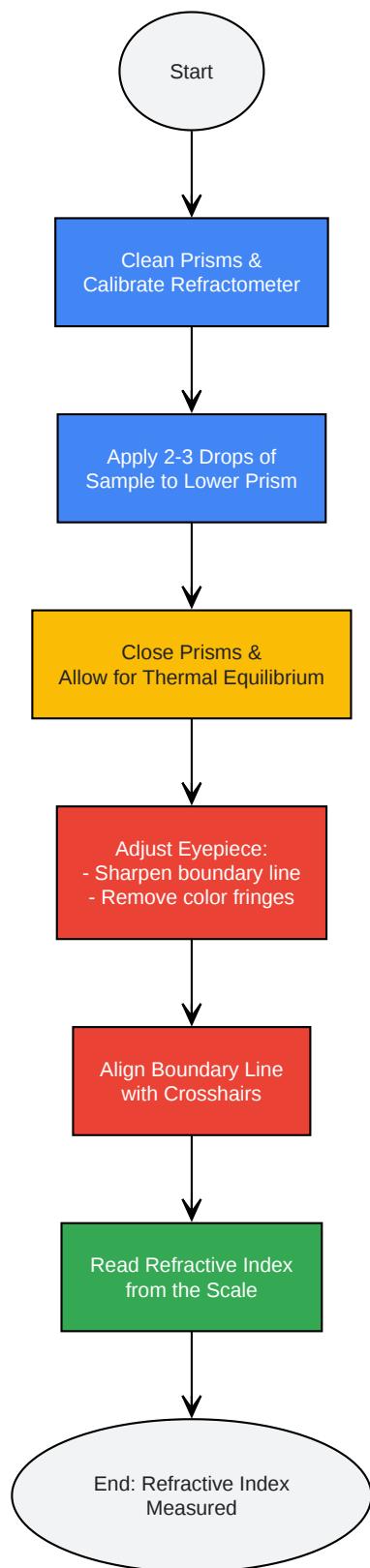
The following diagrams, generated using Graphviz, illustrate key experimental and logical workflows related to **isobutyl phenylacetate**.

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Caption: Synthesis workflow for **isobutyl phenylacetate** via Fischer esterification.

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Caption: Workflow for boiling point determination using the capillary tube method.



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Caption: Standard workflow for measuring refractive index with an Abbe refractometer.

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